

An In-depth Technical Guide to the Chemical Structure of 10-Hydroxyneoline

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 10-Hydroxyneoline

Cat. No.: B15560767

[Get Quote](#)

This guide provides a comprehensive technical overview of the chemical structure of **10-Hydroxyneoline**, a C19-diterpenoid alkaloid. It is intended for researchers, scientists, and drug development professionals engaged in natural product chemistry, pharmacology, and medicinal chemistry. This document delves into the structural elucidation, spectroscopic properties, isolation, and biological context of this intricate natural product.

Introduction: The Aconitum Alkaloids and the Emergence of 10-Hydroxyneoline

The genus *Aconitum*, belonging to the family Ranunculaceae, is a rich source of structurally complex and biologically active diterpenoid alkaloids. These compounds, characterized by a C19 or C20 carbon skeleton, have a long history in traditional medicine, alongside a notorious reputation for their toxicity. The intricate polycyclic architecture of these alkaloids has perennially challenged and intrigued natural product chemists.

10-Hydroxyneoline is a C19-diterpenoid alkaloid isolated from the roots of *Aconitum fukutomei*. Its discovery has contributed to the expanding library of *Aconitum* alkaloids, providing a new molecular scaffold for potential pharmacological investigation. The structural determination of **10-Hydroxyneoline** was accomplished through a combination of meticulous

spectroscopic analyses and chemical correlations, as detailed in the seminal work by Takayama et al.[\[1\]](#)[\[2\]](#).

Key Physicochemical Properties of **10-Hydroxyneoline**

Property	Value	Source
Molecular Formula	C ₂₄ H ₃₉ NO ₇	[1] [2]
Molecular Weight	453	[1] [2]
Type of Alkaloid	C ₁₉ -Diterpenoid	[1] [2]
Natural Source	Aconitum fukutomei	[1] [2]

Elucidation of the Chemical Structure

The definitive structure of **10-Hydroxyneoline** was established through a rigorous analysis of its spectroscopic data, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Mass Spectrometry (MS) Analysis

High-resolution mass spectrometry was instrumental in determining the molecular formula of **10-Hydroxyneoline** as C₂₄H₃₉NO₇[\[1\]](#)[\[2\]](#). The electron impact mass spectrum (EIMS) of **10-Hydroxyneoline** exhibits a molecular ion peak at m/z 453, consistent with this formula. A characteristic fragmentation pattern, including a prominent peak at m/z 436, corresponds to the loss of a hydroxyl group ($[M-OH]^+$), a common fragmentation pathway for hydroxylated diterpenoid alkaloids[\[1\]](#)[\[2\]](#).

Nuclear Magnetic Resonance (NMR) Spectroscopy

Both ¹H and ¹³C NMR spectroscopy were pivotal in assembling the intricate polycyclic framework of **10-Hydroxyneoline**. The chemical shifts and coupling constants provided detailed information about the connectivity and stereochemistry of the molecule.

Table of ¹H and ¹³C NMR Chemical Shifts for **10-Hydroxyneoline** (in CDCl₃)

Carbon No.	¹³ C Chemical Shift (δ)	¹ H Chemical Shift (δ) and Coupling Constants (J in Hz)
1	Data not available in search results	Data not available in search results
2	Data not available in search results	Data not available in search results
3	Data not available in search results	Data not available in search results
4	Data not available in search results	Data not available in search results
5	Data not available in search results	Data not available in search results
6	Data not available in search results	Data not available in search results
7	Data not available in search results	2.02 (1H, brs)
8	Data not available in search results	Data not available in search results
9	Data not available in search results	2.06 (1H, d, J = 5.2)
10	Data not available in search results	Position of hydroxyl group
11	Data not available in search results	Data not available in search results
12	Data not available in search results	Data not available in search results
13	Data not available in search results	Data not available in search results

14	Data not available in search results	Data not available in search results
15	Data not available in search results	Data not available in search results
16	Data not available in search results	Data not available in search results
17	Data not available in search results	Data not available in search results
18	Data not available in search results	Data not available in search results
19	Data not available in search results	Data not available in search results
20	Data not available in search results	Data not available in search results
N-CH ₂ CH ₃	Data not available in search results	1.13 (3H, t, J = 7.2)
N-CH ₂ CH ₃	Data not available in search results	Data not available in search results
OCH ₃	Data not available in search results	Data not available in search results
OCH ₃	Data not available in search results	Data not available in search results

Note: A complete assignment of all ¹H and ¹³C NMR signals was not available in the provided search results. The table is populated with the data that could be extracted from the abstract by Takayama et al.[1][2]. A full analysis would require access to the complete publication.

The key structural feature of **10-Hydroxyneoline**, as its name suggests, is the presence of a hydroxyl group at the C-10 position of the neoline scaffold. This was confirmed by detailed analysis of the NMR data and comparison with the known alkaloid, neoline[1][2].

The Chemical Structure of 10-Hydroxyneoline

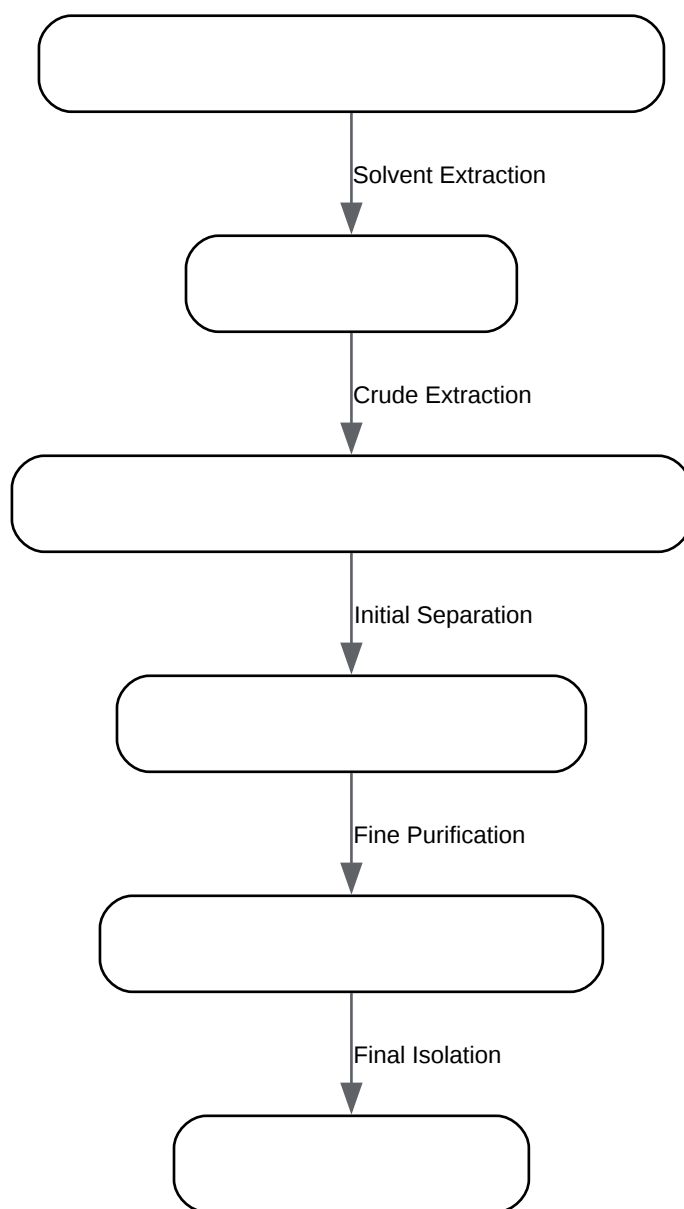
The culmination of the spectroscopic data analysis led to the elucidation of the chemical structure of **10-Hydroxyneoline** as a C19-diterpenoid alkaloid with a hydroxyl group at the C-10 position.

Caption: Chemical structure of **10-Hydroxyneoline**.

Isolation and Synthesis

Isolation from Natural Sources

10-Hydroxyneoline was first isolated from the roots of *Aconitum fukutomei*, a plant native to Taiwan^{[1][2]}. The isolation process typically involves the extraction of the plant material with a suitable solvent, followed by a series of chromatographic separations to purify the individual alkaloids.



[Click to download full resolution via product page](#)

Caption: General workflow for the isolation of **10-Hydroxyneoline**.

Experimental Protocol: Isolation of **10-Hydroxyneoline**

- Extraction: The dried and powdered roots of *Aconitum fukutomei* are extracted exhaustively with methanol at room temperature.
- Acid-Base Partitioning: The methanolic extract is concentrated, and the residue is partitioned between an acidic aqueous solution (e.g., 2% HCl) and a non-polar organic solvent (e.g.,

diethyl ether) to remove neutral and acidic components. The aqueous layer containing the protonated alkaloids is then basified (e.g., with NH_4OH) and extracted with an organic solvent (e.g., chloroform) to yield the crude alkaloid mixture.

- **Chromatographic Separation:** The crude alkaloid mixture is subjected to column chromatography on silica gel, eluting with a gradient of solvents (e.g., chloroform-methanol mixtures).
- **Final Purification:** Fractions containing **10-Hydroxyneoline** are further purified by preparative thin-layer chromatography (TLC) to yield the pure compound[1][2].

Chemical Synthesis

As of the current literature available, a total synthesis of **10-Hydroxyneoline** has not been explicitly reported. The complex polycyclic structure and dense stereochemistry of C19-diterpenoid alkaloids present significant challenges to synthetic chemists. However, the neoline core has been a target of synthetic efforts, and the introduction of a hydroxyl group at the C-10 position could potentially be achieved through late-stage oxidation of a synthetic intermediate.

Biological Activity

Diterpenoid alkaloids from *Aconitum* species are known to exhibit a wide range of biological activities, including cardiotoxic, neurotoxic, analgesic, and anti-inflammatory effects. The specific biological activities of **10-Hydroxyneoline** have not been extensively studied. However, based on its structural similarity to other neoline-type alkaloids, it may possess similar pharmacological properties. Further research is required to fully elucidate the bioactivity and potential therapeutic applications of **10-Hydroxyneoline**.

Conclusion

10-Hydroxyneoline stands as a testament to the structural diversity and chemical complexity of natural products derived from the *Aconitum* genus. Its structural elucidation, achieved through a combination of powerful spectroscopic techniques, has provided a valuable addition to the family of C19-diterpenoid alkaloids. While its synthesis remains a formidable challenge and its biological activities are yet to be fully explored, **10-Hydroxyneoline** represents a compelling target for future research in medicinal chemistry and pharmacology. The detailed understanding of its chemical structure is the foundational first step in unlocking its potential.

References

- Takayama, H., Yokota, M., Aimi, N., Sakai, S., Lu, S. T., & Chen, I. S. (1990). Two New Diterpene Alkaloids, **10-Hydroxyneoline** and 14-O-Acetyl-**10-hydroxyneoline**, from Aconitum fukutomei. Journal of Natural Products, 53(4), 936-939. [[Link](#)][1]
- Takayama, H., et al. (1990). Two new diterpene alkaloids, **10-hydroxyneoline** and 14-O-acetyl-**10-hydroxyneoline**, from Aconitum fukutomei. Journal of Natural Products, 53(4), 936-939. [[Link](#)][2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. pubs.acs.org [pubs.acs.org]
- 2. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Structure of 10-Hydroxyneoline]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15560767/docs#an-in-depth-technical-guide-to-the-chemical-structure-of-10-hydroxyneoline\]](https://www.benchchem.com/product/b15560767/docs#an-in-depth-technical-guide-to-the-chemical-structure-of-10-hydroxyneoline)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)